

Commercial Sources and Availability of Cinoxacin-d5: A Technical Guide

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Compound of Interest

Compound Name: Cinoxacin-d5

Cat. No.: B12379337

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and key technical data for **Cinoxacin-d5**. It is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for their studies.

Introduction to Cinoxacin-d5

Cinoxacin-d5 is the deuterium-labeled version of Cinoxacin, a synthetic quinolone-class antimicrobial agent. The incorporation of five deuterium atoms into the ethyl group of the molecule makes it a valuable internal standard for pharmacokinetic and metabolic studies. Its primary application lies in quantitative analysis by mass spectrometry, where it is used to accurately determine the concentration of unlabeled Cinoxacin in biological matrices.

Deuterated standards are preferred for such applications due to their similar chemical and physical properties to the analyte of interest, while being distinguishable by their higher mass.

Commercial Availability

Cinoxacin-d5 is available from several specialized chemical suppliers that focus on providing reference standards and isotopically labeled compounds for research purposes. The availability may vary, with some suppliers offering it as a stock item while others may require custom synthesis.

Table 1: Commercial Suppliers of **Cinoxacin-d5**

Supplier	Product Number	Typical Availability
MedchemExpress	HY-B1085S	In Stock
LGC Standards (Toronto Research Chemicals)	TRC-C475702	Custom Synthesis
HPC Standards	679561	In Stock

Technical Data

The following tables summarize the key quantitative data for **Cinoxacin-d5**, compiled from various supplier datasheets. It is important to note that lot-specific data, particularly regarding purity and isotopic enrichment, should always be confirmed by consulting the Certificate of Analysis (CoA) provided by the supplier upon purchase.

Table 2: General Chemical and Physical Properties

Property	Value
Chemical Formula	C ₁₂ H ₅ D ₅ N ₂ O ₅
Molecular Weight	267.25 g/mol
CAS Number	2732985-25-8
Unlabeled CAS Number	28657-80-9
IUPAC Name	1-ethyl-d5-1,4-dihydro-4-oxo[1][2]dioxolo[4,5-g]cinnoline-3-carboxylic acid
Appearance	White to off-white solid

Table 3: Representative Purity and Isotopic Enrichment (Consult Lot-Specific CoA)

Parameter	Specification
Chemical Purity	≥98%
Isotopic Enrichment (d ₅)	≥99 atom % D

Experimental Protocol: Quantification of Cinoxacin in Biological Samples using Cinoxacin-d₅ as an Internal Standard by LC-MS/MS

The following is a representative experimental protocol for the analysis of Cinoxacin in plasma samples using **Cinoxacin-d₅** as an internal standard. This method is based on established principles for the quantification of quinolone antibiotics by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Materials and Reagents

- Cinoxacin analytical standard
- **Cinoxacin-d₅** internal standard
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (or other relevant biological matrix)

Standard and Internal Standard Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Cinoxacin and **Cinoxacin-d₅** in methanol to prepare individual primary stock solutions.

- Working Standard Solutions: Serially dilute the Cinoxacin primary stock solution with a 50:50 mixture of acetonitrile and water to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution (ISWS): Dilute the **Cinoxacin-d5** primary stock solution with the same solvent mixture to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample, standard, or quality control sample in a microcentrifuge tube, add 10 µL of the ISWS (100 ng/mL **Cinoxacin-d5**).
- Add 300 µL of acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., start at 5% B, ramp to 95% B).
 - Flow Rate: 0.3 mL/min

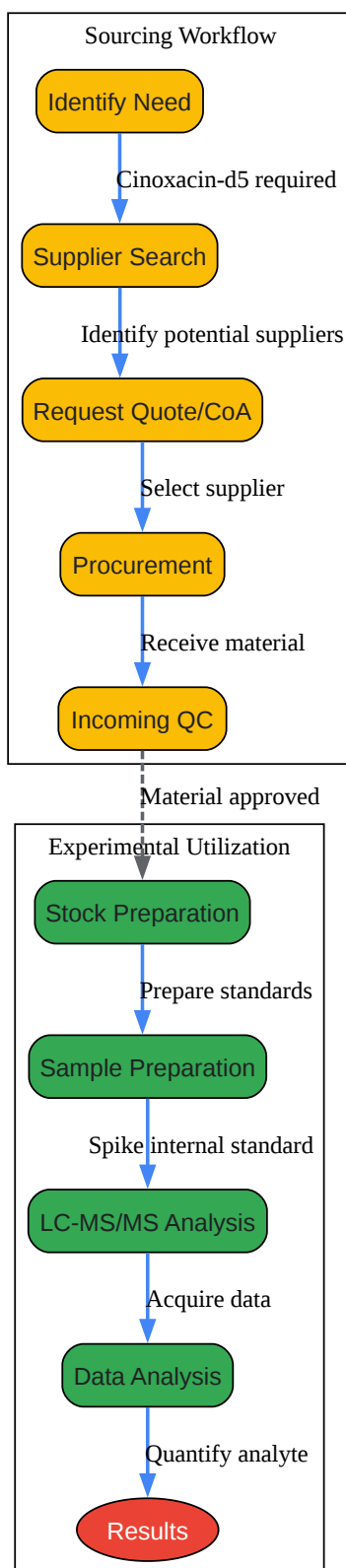
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Cinoxacin: Determine precursor and product ions (e.g., m/z 263.1 \rightarrow 219.1)
 - **Cinoxacin-d5**: Determine precursor and product ions (e.g., m/z 268.1 \rightarrow 224.1)
 - Instrument Parameters: Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) and collision energy for each transition.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Cinoxacin to **Cinoxacin-d5** against the concentration of the Cinoxacin standards.
- Determine the concentration of Cinoxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.

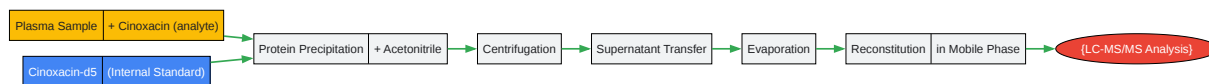
Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for sourcing and utilizing **Cinoxacin-d5** in a research context.



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Figure 1. Sourcing and Utilization Workflow for **Cinoxacin-d5**.



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Figure 2. Sample Preparation Workflow for Cinoxacin Analysis.

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